

stability and storage of methyl elaidate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl elaidate*

CAS No.: 67762-38-3

Cat. No.: B3428367

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An In-depth Technical Guide to the Stability and Storage of **Methyl Elaidate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl elaidate is the methyl ester of elaidic acid, the trans isomer of oleic acid. It is a monounsaturated fatty acid methyl ester (FAME) that serves as an important standard in lipid research and is under investigation for various applications due to its unique physicochemical properties. Understanding the stability and appropriate storage conditions of **methyl elaidate** is critical for ensuring its integrity and the reproducibility of experimental results. This guide provides a comprehensive overview of the stability of **methyl elaidate**, including its degradation pathways, recommended storage conditions, and analytical methods for assessing its purity and degradation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **methyl elaidate** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Methyl Elaidate**

Property	Value	Reference
Chemical Formula	C ₁₉ H ₃₆ O ₂	[CymitQuimica]
Molecular Weight	296.49 g/mol	[Sigma-Aldrich]
CAS Number	1937-62-8	[Sigma-Aldrich]
Appearance	Colorless to pale yellow liquid	[CymitQuimica]
Melting Point	9-10 °C	[Sigma-Aldrich]
Boiling Point	164-165 °C at 0.5 Torr	[ECHEMI]
Density	0.871 g/mL at 20 °C	[Sigma-Aldrich]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and chloroform.	[ECHEMI]

Stability Profile

Methyl elaidate is generally more stable than its cis-isomer, methyl oleate, particularly against oxidation.^[1] However, it is susceptible to degradation under certain conditions, primarily through oxidation and hydrolysis.

Oxidative Stability

The trans configuration of the double bond in **methyl elaidate** imparts a higher resistance to oxidation compared to the cis configuration in methyl oleate.^[1] Oxidation typically initiates at the allylic positions adjacent to the double bond and proceeds via a free-radical chain reaction.

Key factors influencing oxidative stability:

- **Oxygen:** The presence of oxygen is the primary driver of oxidation. Storing under an inert atmosphere (e.g., nitrogen or argon) significantly enhances stability.
- **Temperature:** Higher temperatures accelerate the rate of oxidation.
- **Light:** Exposure to light, particularly UV light, can promote the formation of free radicals and initiate oxidation.

- Presence of Metals: Metal ions, such as copper and iron, can act as pro-oxidants and catalyze the decomposition of hydroperoxides, accelerating the oxidation process.

A study comparing the thermal oxidation of **methyl elaidate** and methyl oleate found that **methyl elaidate** exhibited better oxidation stability. The reduction of the thermal oxidation reaction of **methyl elaidate** was 6.72% lower than that of methyl oleate.[1]

Hydrolytic Stability

As an ester, **methyl elaidate** can undergo hydrolysis to yield elaidic acid and methanol. This reaction is catalyzed by acids or bases and is dependent on the presence of water.

Key factors influencing hydrolytic stability:

- pH: Hydrolysis is significantly faster in both acidic and alkaline conditions compared to a neutral pH.
- Temperature: Increased temperature accelerates the rate of hydrolysis.
- Water Content: The presence of water is essential for hydrolysis to occur.

Under neutral conditions and in the absence of enzymatic activity, the hydrolysis of **methyl elaidate** is generally slow at ambient temperatures.

Thermal Stability

Methyl elaidate demonstrates relatively good thermal stability. However, at elevated temperatures, particularly in the presence of oxygen, thermal oxidation will occur. The primary thermal degradation products of methyl oleate (the cis-isomer) when heated at 180°C include aldehydes, ketones, primary alcohols, alkanes, and furans.[2] Similar degradation products can be expected for **methyl elaidate** under such conditions. A study on the thermal oxidation behavior of **methyl elaidate** showed that it requires a higher energy barrier (1.3-13.6 kJ/mol) for thermal oxidation compared to methyl oleate, making it more difficult to undergo this reaction.[1]

Recommended Storage Conditions

To maintain the purity and integrity of **methyl elaidate**, the following storage conditions are recommended. A summary of these recommendations is provided in Table 2.

Table 2: Recommended Storage Conditions for **Methyl Elaidate**

Parameter	Recommended Condition	Rationale
Temperature	2-8 °C (short-term) or -20 °C (long-term)	To minimize oxidation and other degradation reactions.
Atmosphere	Under an inert gas (e.g., nitrogen or argon)	To prevent oxidation.
Light	In the dark (e.g., in an amber vial)	To prevent photo-oxidation.
Container	Tightly sealed, clean glass container	To prevent contamination and exposure to air and moisture.

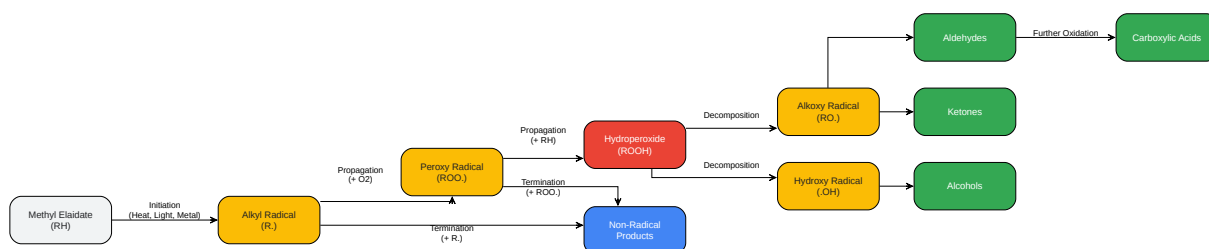
For solutions of **methyl elaidate** in a solvent, storage at -20°C or -80°C is recommended, with the solution being blanketed with an inert gas. A stock solution stored at -80°C under nitrogen can be stable for up to 6 months, while at -20°C, it is recommended for use within 1 month.[3]

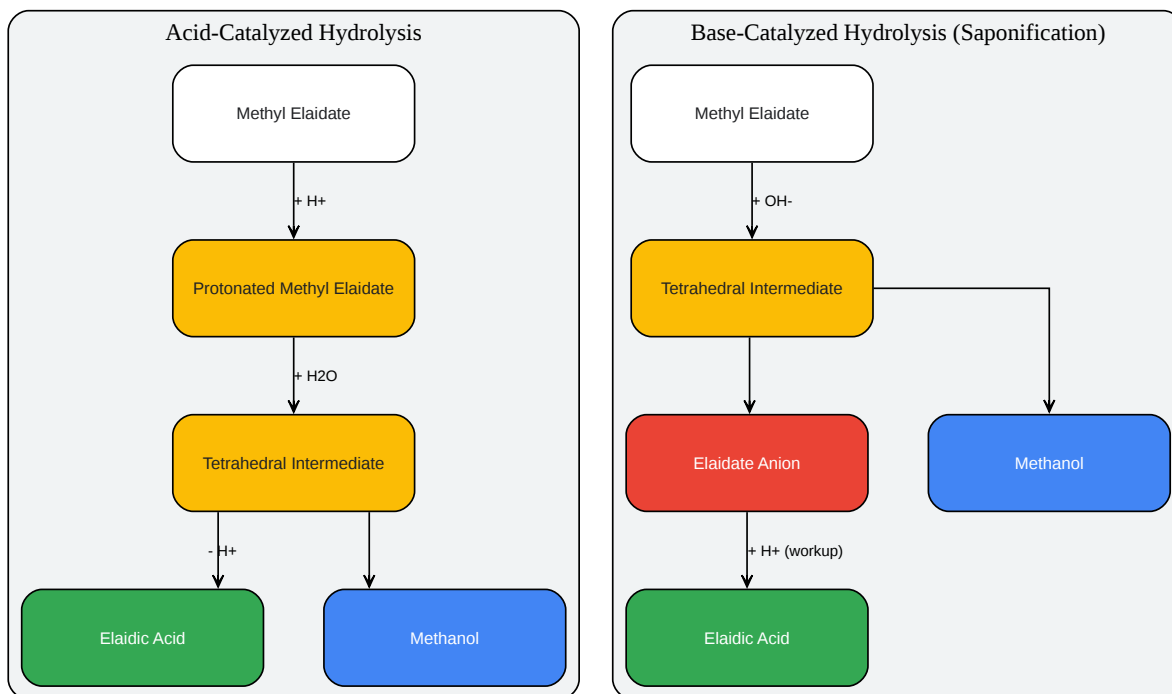
Degradation Pathways

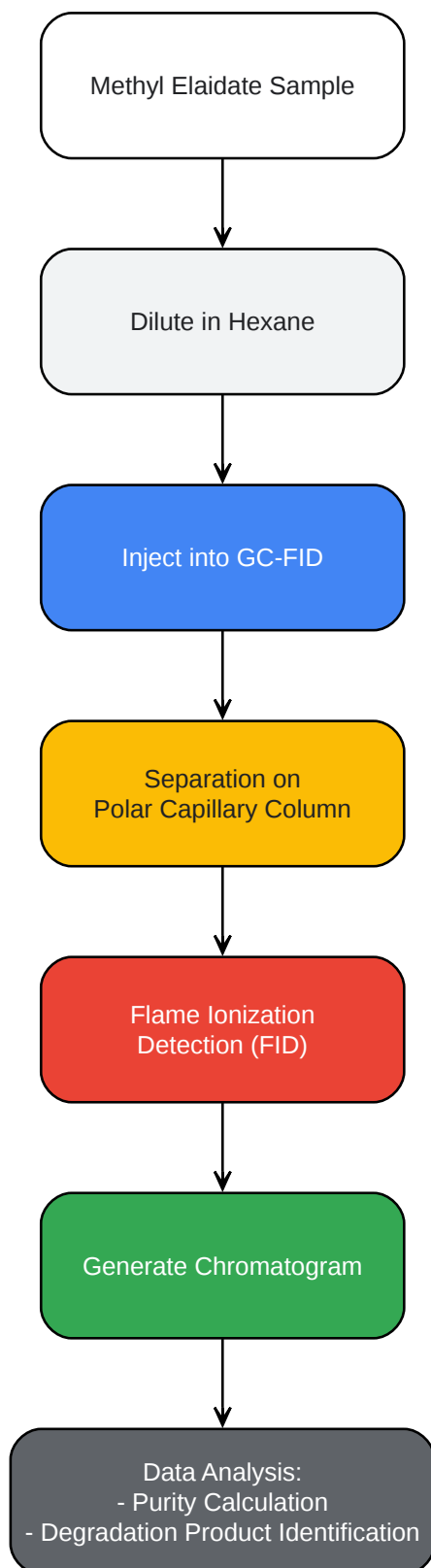
The primary degradation pathways for **methyl elaidate** are autoxidation and hydrolysis.

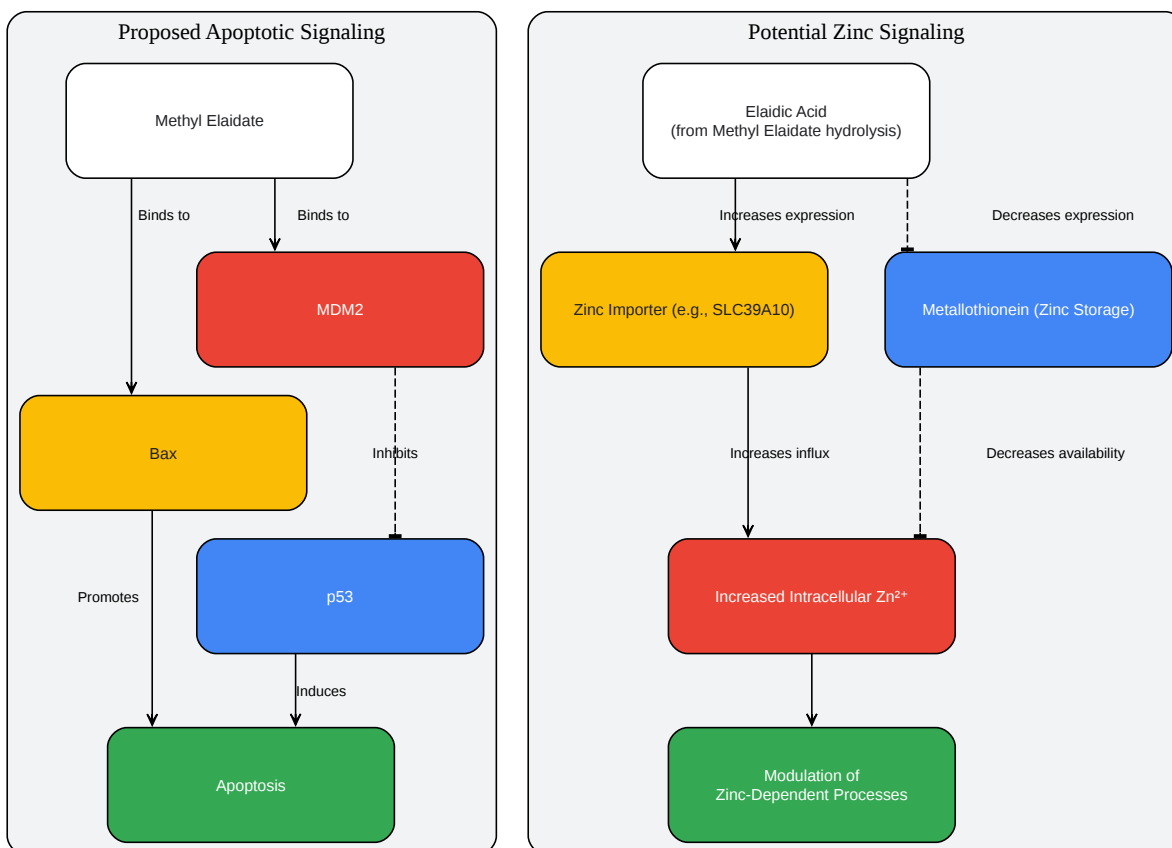
Autoxidation Pathway

The autoxidation of **methyl elaidate** proceeds through a free-radical chain reaction involving initiation, propagation, and termination steps.









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